Technical Guide: Bioactivity Profiling of N-Methylbenzamide Derivatives in Kinase Inhibition

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Compound of Interest

Compound Name:	*3-(chloromethyl)-N-methylbenzamide*
CAS No.:	*123944-75-2*
Cat. No.:	*B3024667*

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Executive Summary

This guide provides a technical evaluation of N-methylbenzamide derivatives as kinase inhibitors, specifically comparing their bioactivity profiles against industry-standard Type I and Type II inhibitors (e.g., Sorafenib, Imatinib).

The N-methylbenzamide moiety functions as a critical pharmacophore in medicinal chemistry, often serving as a linker that facilitates hydrogen bonding within the kinase "linker region" (connecting the hinge to the hydrophobic pocket). This guide analyzes the efficacy of these derivatives in inhibiting VEGFR2 and Bcr-Abl kinases, supported by IC50 data, mechanistic diagrams, and validated ADP-Glo™ experimental protocols.

Chemical Context & Mechanism of Action[1][2]

The Role of the N-Methylbenzamide Scaffold

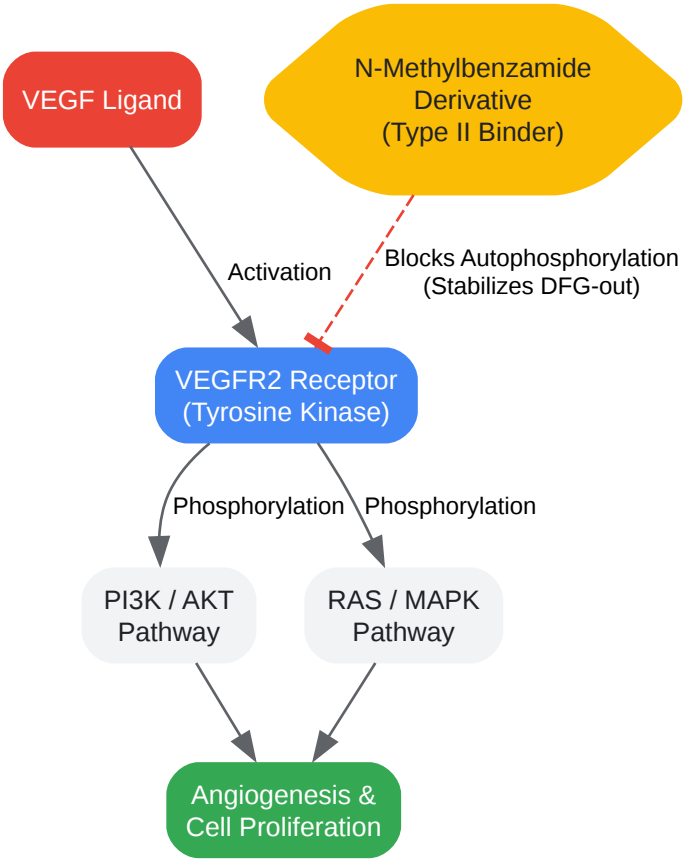
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Unlike simple ATP-mimetic scaffolds, N-methylbenzamide derivatives frequently act as Type II Kinase Inhibitors. They stabilize the kinase in its inactive "DFG-out" conformation.

- Amide Linker: Forms crucial hydrogen bonds with the conserved Glutamate (αC-helix) and Aspartate (DFG motif) residues.
- N-Methyl Group: often improves solubility and restricts conformational freedom, directing the attached hydrophobic tail into the allosteric pocket adjacent to the ATP binding site.

Signaling Pathway & Inhibition Logic

The following diagram illustrates the interruption of the VEGF signaling cascade by N-methylbenzamide derivatives (e.g., CHMFL-VEGFR2-002), preventing downstream angiogenesis.



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Figure 1: Mechanism of Action. The N-methylbenzamide derivative binds to the inactive VEGFR2 conformation, blocking downstream PI3K/MAPK signaling essential for angiogenesis.

Comparative Performance Analysis

The bioactivity of N-methylbenzamide derivatives is often superior in terms of selectivity compared to multi-kinase inhibitors. Below is a comparison of a representative N-methylbenzamide derivative (CHMFL-VEGFR2-002) against standard clinical inhibitors.

Table 1: VEGFR2 Kinase Inhibition Profile (Enzymatic & Cellular)

Compound Class	Representative Inhibitor	Target	Enzymatic IC50 (nM)	Cellular GI50 (BaF3/Tel-VEGFR2)	Selectivity Profile
N-Methylbenzamide	CHMFL-VEGFR2-002	VEGFR2	66 nM	150 nM	High (Low activity vs. c-Kit/RET)
Diaryl Urea (Type II)	Sorafenib	Multi-Kinase	90 nM	~500 nM	Low (Hits BRAF, PDGFR, c-Kit)
Indolinone (Type I)	Sunitinib	Multi-Kinase	10-80 nM	<100 nM	Low (Hits PDGFR, FLT3, CSF1R)

Analysis:

- Potency: The N-methylbenzamide derivative demonstrates competitive potency (66 nM) comparable to Sorafenib.
- Selectivity: Unlike Sunitinib, which inhibits a broad spectrum of kinases (leading to off-target toxicity), the N-methylbenzamide scaffold allows for fine-tuning of the hydrophobic tail to fit

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the specific allosteric pocket of VEGFR2, reducing off-target effects on c-Kit.

Table 2: Bcr-Abl Inhibition (Leukemia Models)[2][3]

Compound Structure	R-Group Substitution	K562 Cell IC50 (μM)	HL-60 Cell IC50 (μM)	Performance Note
4-Methylbenzamide	2,6-Dichloropurine tail	2.27	1.42	Effective antiproliferative
4-Methylbenzamide	2-Chloro-6-methylpurine	> 50	> 50	Loss of activity due to steric clash
Phenylaminopyrimidine	Imatinib (Control)	~0.25	>10	Gold Standard (High potency)

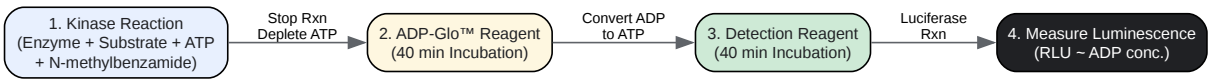
Analysis:

- While early-generation N-methylbenzamide derivatives (Row 1) show micromolar activity, they provide a distinct chemical space for overcoming Imatinib resistance (T315I mutations) by modifying the benzamide "head" group.

Experimental Protocol: ADP-Glo™ Kinase Assay[3][4][5][6][7][8]

To replicate the bioactivity data above, we recommend the ADP-Glo™ Kinase Assay (Promega).[1] This homogeneous, luminescent assay quantifies kinase activity by measuring the ADP produced during the reaction.[2][3] It is preferred over radiometric assays for its sensitivity and safety.

Workflow Diagram



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Figure 2: ADP-Glo™ Assay Workflow. A two-step detection system converts ADP produced by the kinase into a stable luminescent signal.

Detailed Methodology

Materials:

- Kinase: Recombinant VEGFR2 or Abl1 (0.2 ng/µL final).
- Substrate: Poly(Glu, Tyr) 4:1 (0.2 mg/mL) or specific peptide.
- ATP: Ultra-pure, 10 µM (at or below Km_apparent).
- Test Compound: N-methylbenzamide derivative (dissolved in 100% DMSO).

Step-by-Step Protocol:

- Compound Preparation:
  - Prepare 3-fold serial dilutions of the N-methylbenzamide derivative in 100% DMSO.
  - Dilute 1:25 into 1X Kinase Buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35) to yield a 4X working solution (4% DMSO).
- Kinase Reaction (384-well plate):
  - Add 2.5 µL of 4X Compound to assay wells.
  - Add 2.5 µL of Enzyme/Substrate mix.
  - Add 5 µL of ATP mix to initiate reaction.[4]
  - Control: Include "No Enzyme" (background) and "No Compound" (Max Activity) wells.
  - Incubate for 60 minutes at Room Temperature (22-25°C).
- ADP Depletion (Step 1):
  - Add 10 µL of ADP-Glo™ Reagent.[3]

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- Incubate for 40 minutes at 25°C. Crucial: This step terminates the kinase reaction and depletes unconsumed ATP.[1]

- Detection (Step 2):
  - Add 20 µL of Kinase Detection Reagent.
  - Incubate for 40 minutes at 25°C.
  - Measure Luminescence (Integration time: 0.5–1.0 sec).
- Data Analysis:
  - Calculate % Inhibition:
  - Fit data to a sigmoidal dose-response equation (variable slope) to determine IC50.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
High Background Signal	Incomplete ATP depletion	Ensure ADP-Glo™ Reagent is < 6 months old; extend incubation to 60 min.
Low Z' Factor (< 0.5)	Pipetting error or DMSO effect	Use automated liquid handling; ensure final DMSO concentration is < 2% (N-methylbenzamides are lipophilic).
Flat Dose Response	Compound precipitation	Check solubility of the derivative. N-methylbenzamides can be hydrophobic; add 0.01% Triton X-100 to buffer.
Right-shifted IC50	ATP concentration too high	Ensure [ATP] Km. If [ATP] >> Km, competitive inhibitors will appear less potent.

References

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